4-fluorobenzyl iodide structural analysis and characterization

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Compound of Interest

Compound Name:	*4-Fluorobenzyl iodide*
CAS No.:	*3831-29-6*
Cat. No.:	*B1197099*

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An In-depth Technical Guide to the Structural Analysis and Characterization of **4-Fluorobenzyl Iodide**

Abstract

4-Fluorobenzyl iodide (C_7H_6FI) is a halogenated aromatic compound of significant interest in organic synthesis, medicinal chemistry, and radiochemistry.[1] Its utility as a reactive electrophile, stemming from the excellent leaving group propensity of the iodide atom, makes it a valuable building block for introducing the 4-fluorobenzyl moiety into a wide range of molecular scaffolds.[1] This is particularly relevant in the development of novel pharmaceuticals and radiotracers for Positron Emission Tomography (PET), where the fluorine atom can serve as a site for ^{18}F radiolabeling or to modulate the pharmacokinetic properties of a molecule.[1] This guide provides a comprehensive overview of the essential analytical techniques for the structural confirmation and purity assessment of **4-fluorobenzyl iodide**, framed from the perspective of practical application and experimental causality.

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Physicochemical Properties and Safety Considerations

A thorough understanding of a compound's properties and hazards is a non-negotiable prerequisite for its safe handling and analysis.

Core Properties

The fundamental properties of **4-fluorobenzyl iodide** are summarized below. This data is critical for calculating reaction stoichiometries, predicting physical behavior, and interpreting analytical results.

Property	Value	Source
Molecular Formula	C_7H_6FI	PubChem[2]
Molecular Weight	236.02 g/mol	PubChem[2]
Exact Mass	235.94983 Da	PubChem[2][3]
CAS Number	3831-29-6	PubChem[2]
Appearance	Not specified, likely a solid or liquid	N/A
Boiling Point	102-103 °C at 9 Torr	ChemicalBook[4]
Density	~1.83 g/cm³ (Predicted)	ChemicalBook[4]

Handling and Safety

4-Fluorobenzyl iodide is a reactive and hazardous chemical that demands stringent safety protocols.

- GHS Hazard Classification: The compound is classified as harmful if swallowed, causes skin irritation, causes serious eye damage, and may cause respiratory irritation.[2]
- Personal Protective Equipment (PPE): Always handle this compound inside a certified chemical fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[5][6]

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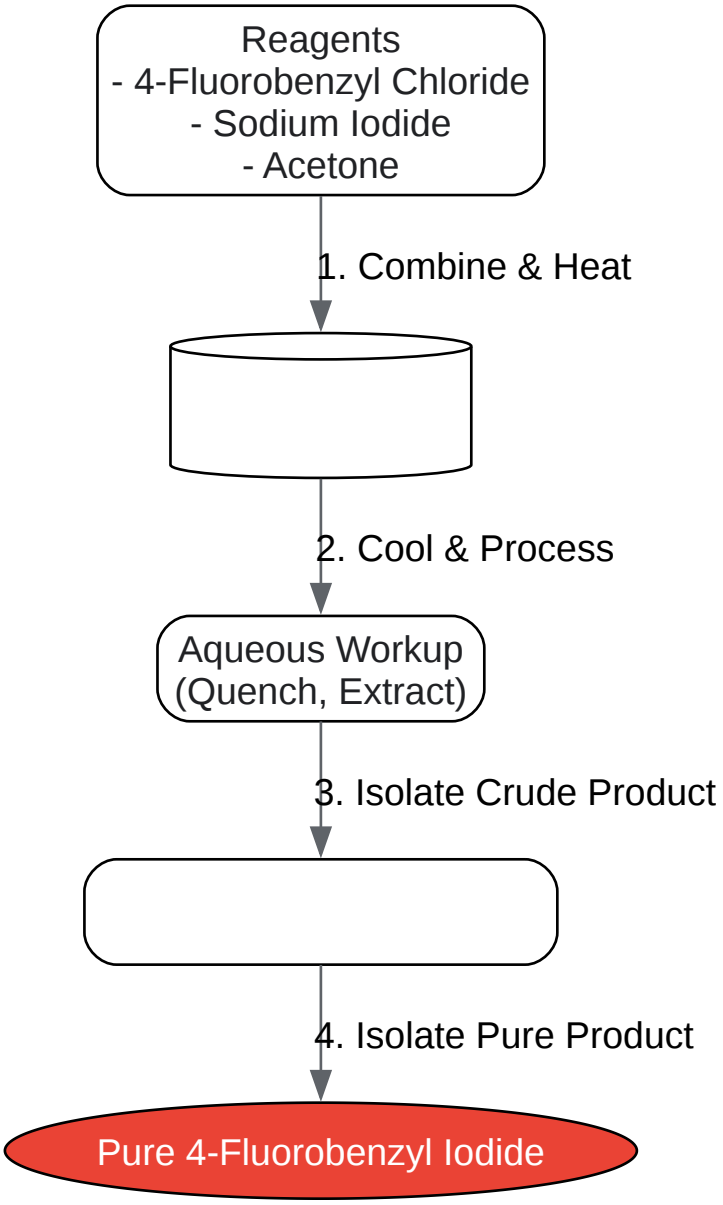
- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a cool, dry, and well-ventilated area.[5][7] The compound is light-sensitive and moisture-sensitive.[5][7]
- Incompatibilities: Avoid contact with bases, strong oxidizing agents, alcohols, amines, and metals.[5]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.[6]

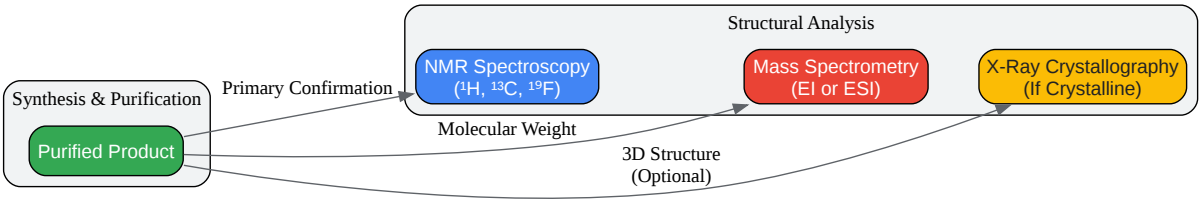
Synthesis and Purification: The Finkelstein Reaction

While several methods exist for synthesizing **4-fluorobenzyl iodide**, the Finkelstein reaction represents a common and efficient halogen exchange strategy.[1] This nucleophilic substitution reaction involves treating a more readily available benzyl halide, such as 4-fluorobenzyl chloride or bromide, with an iodide salt.

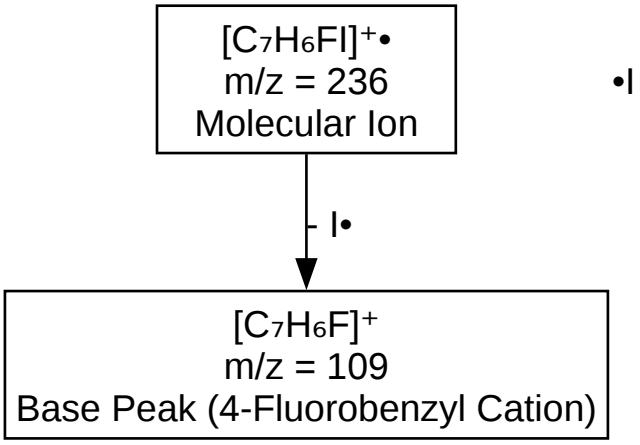
Synthesis Workflow Diagram

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Sources

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